

# Torbafylline specificity and selectivity validation

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## Compound Focus: Torbafylline

CAS No.: 105102-21-4

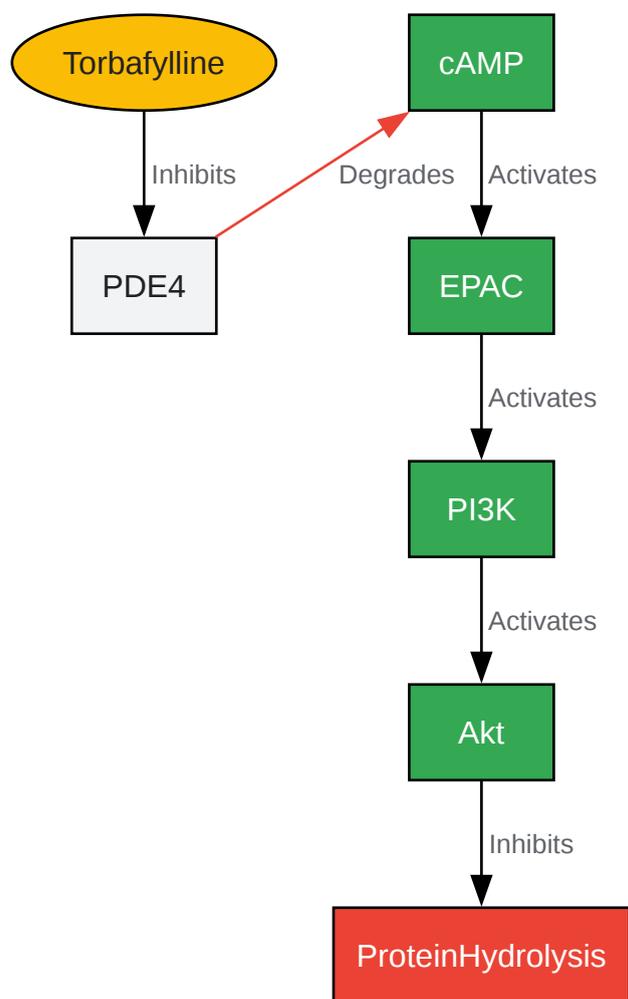
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## Torbafylline's Mechanism of Action

**Torbafylline** is identified as a xanthine derivative and a **phosphodiesterase (PDE) inhibitor** [1] [2]. Its pharmacological activity is primarily linked to the attenuation of burn-induced and cancer/sepsis-induced protein hydrolysis in rat skeletal muscle. This effect is achieved through the **activation of the PDE4/cAMP/EPAC/PI3K/Akt pathway** [2].

The diagram below illustrates this signaling pathway.



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## Known Selectivity and Comparative Data

A 1994 comparative study provides some early quantitative data on the PDE inhibitory profile of **Torbafylline** and related xanthine derivatives [3]. The table below summarizes the available information.

Compound	PDE I (Ca <sup>2+</sup> /Calmodulin-stimulated)	PDE II (cGMP-stimulated)	PDE III (cGMP-inhibited)	PDE IV (cAMP-specific, Rolipram-sensitive)
<b>Torbafylline</b>	More efficient inhibition of stimulated vs. basal activity;	Inhibited [3]	Modest inhibition (IC <sub>50</sub> )	Modest inhibition (IC <sub>50</sub> )

Compound	PDE I (Ca <sup>2+</sup> /Calmodulin-stimulated)	PDE II (cGMP-stimulated)	PDE III (cGMP-inhibited)	PDE IV (cAMP-specific, Rolipram-sensitive)
	Some selectivity for PDE I [3]		in 10 <sup>-4</sup> M range) [3]	in 10 <sup>-4</sup> M range) [3]
<b>Propentofylline</b>	Information missing	IC <sub>50</sub> : 20 μM [3]	Modest inhibition [3]	Marked selectivity vs. PDE III [3]
<b>Pentoxifylline</b>	More efficient inhibition of stimulated vs. basal activity [3]	Information missing	Modest inhibition (IC <sub>50</sub> in 10 <sup>-4</sup> M range) [3]	Modest inhibition (IC <sub>50</sub> in 10 <sup>-4</sup> M range) [3]
<b>Albifylline</b>	Information missing	Information missing	Modest inhibition (IC <sub>50</sub> in 10 <sup>-4</sup> M range) [3]	Modest inhibition (IC <sub>50</sub> in 10 <sup>-4</sup> M range) [3]

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## References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Torbafylline [go.drugbank.com]
2. | PI3K | cAMP | PDE | TargetMol Torbafylline [targetmol.com]
3. Phosphodiesterase inhibitory profile of some related xanthine... [pubmed.ncbi.nlm.nih.gov]

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